

# Technical Support Center: Optimizing Fmoc-HomoGln-OtBu Reactions

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## Compound of Interest

Compound Name: *Fmoc-HomoGln-otBu*

Cat. No.: *B15250840*

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This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **Fmoc-HomoGln-OtBu** in solid-phase peptide synthesis (SPPS).

## Troubleshooting Guide

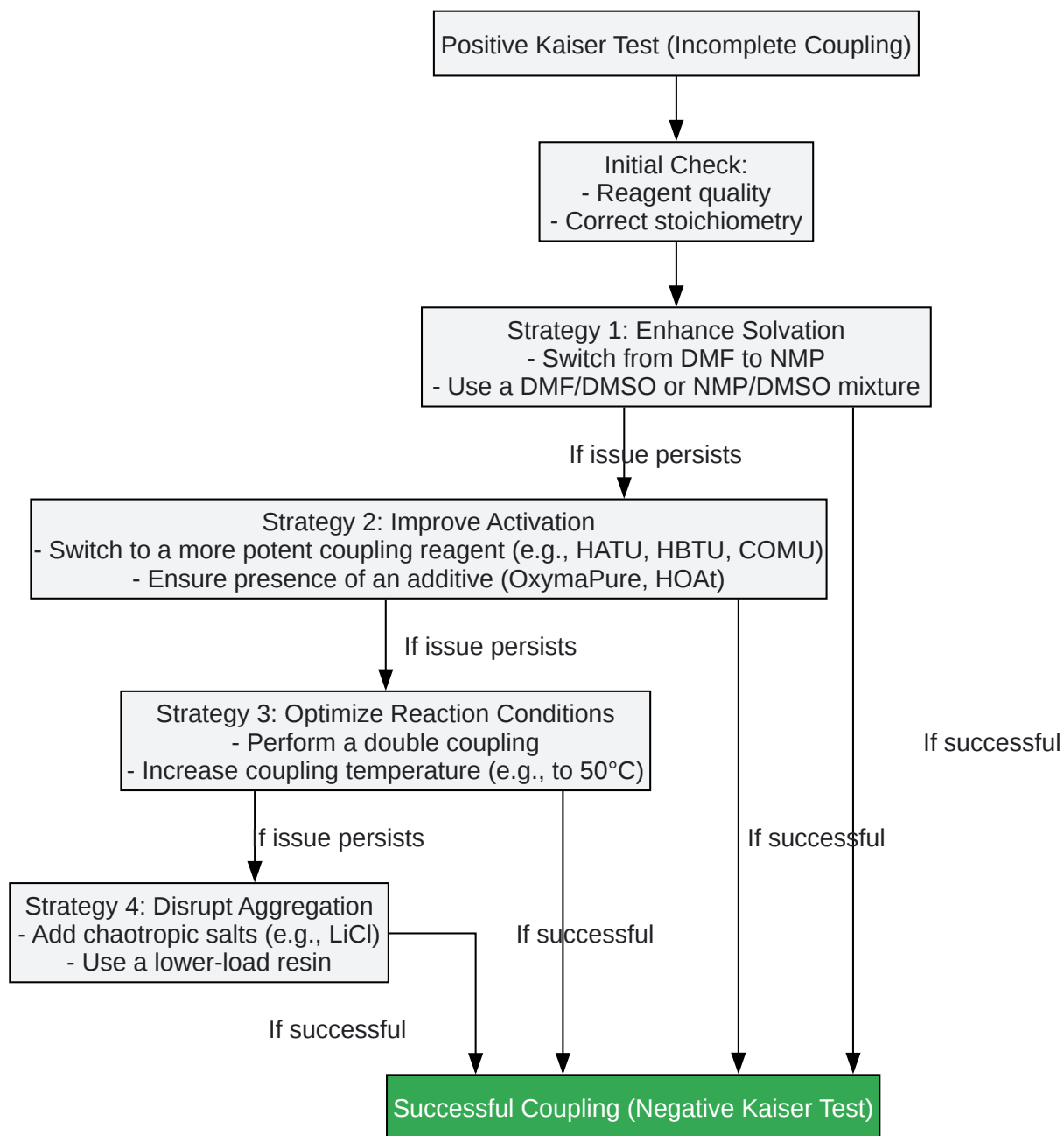
This section addresses specific issues that may arise during the coupling of **Fmoc-HomoGln-OtBu** and offers systematic solutions.

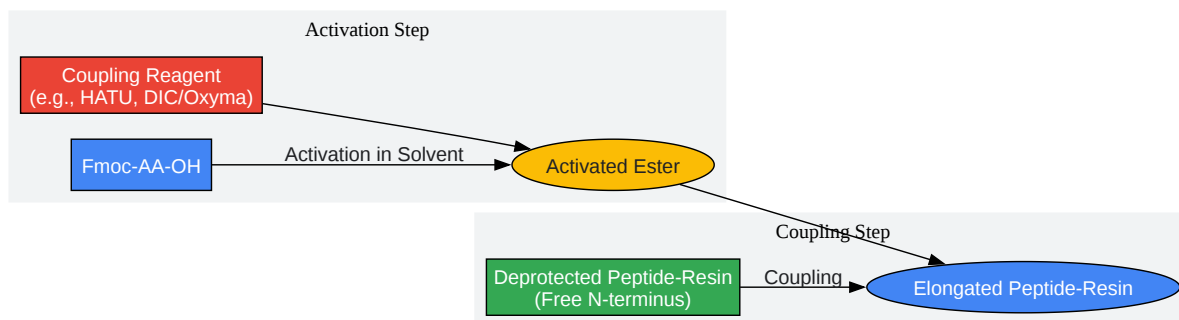
Question: My coupling reaction with **Fmoc-HomoGln-OtBu** is incomplete, as indicated by a positive Kaiser test. What are the likely causes and how can I resolve this?

Answer:

Incomplete coupling of **Fmoc-HomoGln-OtBu** is a common issue, often stemming from poor solubility of the activated amino acid or aggregation of the growing peptide chain on the resin. The extended side chain of HomoGln, combined with the bulky protecting groups, can present steric challenges and lead to inefficient acylation.

A logical workflow for troubleshooting this issue is as follows:





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